

# Application Notes and Protocols for Tnik-IN-8

## Stock Solution Preparation

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### Compound of Interest

Compound Name: Tnik-IN-8

Cat. No.: B15136945

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## Introduction

**Tnik-IN-8** is a potent and orally active inhibitor of Traf2- and Nck-interacting kinase (TNIK), with a reported IC<sub>50</sub> of 6 nM.[1] TNIK is a serine/threonine kinase that plays a crucial role in the Wnt signaling pathway, which is frequently dysregulated in various cancers, particularly colorectal cancer.[2] By interacting with  $\beta$ -catenin and T-cell factor 4 (TCF4), TNIK activates the transcription of Wnt target genes, promoting cell proliferation and survival.[2] Inhibition of TNIK presents a promising therapeutic strategy for cancers dependent on the Wnt pathway.

These application notes provide a detailed protocol for the preparation, storage, and use of **Tnik-IN-8** stock solutions for in vitro experiments, ensuring accurate and reproducible results.

## Quantitative Data Summary

The following table summarizes the key physicochemical and experimental data for **Tnik-IN-8**.

Property	Value	Reference
Molecular Weight	385.43 g/mol	
IC50	6 nM	[1]
Appearance	Solid	
Solubility in DMSO	≥ 50 mg/mL (≥ 129.73 mM)	
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for 1 month	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Tnik-IN-8 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Tnik-IN-8**, which can be subsequently diluted to desired working concentrations for various cell-based assays.

Materials:

- **Tnik-IN-8** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, light-protected microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions: Handle **Tnik-IN-8** and DMSO in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate PPE at all times.
- Weighing: Accurately weigh 3.85 mg of **Tnik-IN-8** powder using a calibrated analytical balance and transfer it to a sterile, light-protected microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the **Tnik-IN-8** powder.
- Mixing: Tightly cap the tube and vortex at high speed for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure it is clear and free of any particulate matter. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protected cryovials.
- Long-term Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

## Protocol 2: Preparation of Tnik-IN-8 Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **Tnik-IN-8** stock solution to final working concentrations for use in cell culture experiments. It is crucial to maintain a low final concentration of DMSO (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.

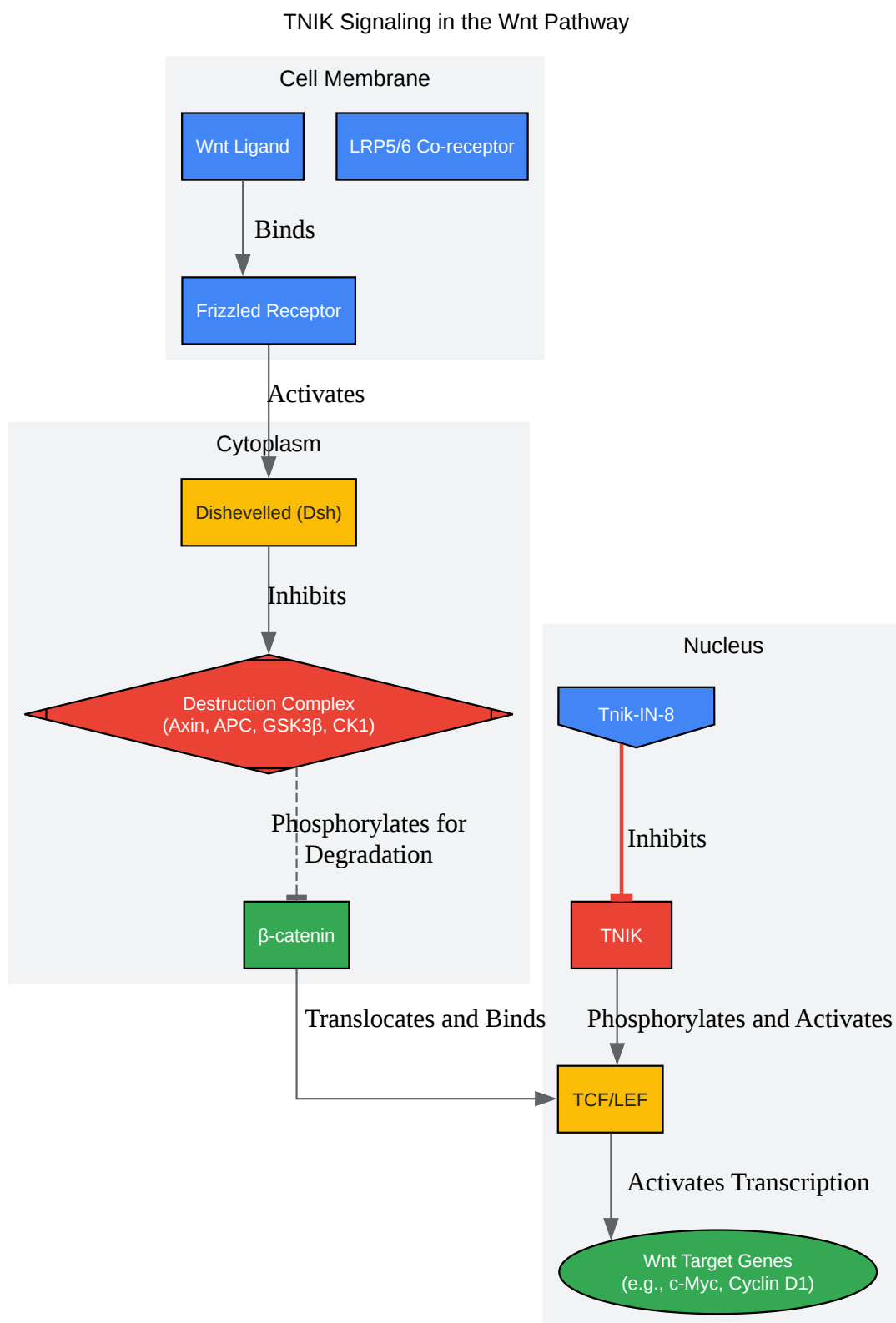
Materials:

- 10 mM **Tnik-IN-8** stock solution in DMSO (from Protocol 1)
- Pre-warmed, sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes

#### Procedure:

- **Determine Final Concentration:** Decide on the final concentrations of **Tnik-IN-8** required for your experiment. A typical starting point for a potent inhibitor like **Tnik-IN-8** could be in the nanomolar to low micromolar range. For example, a similar TNIK inhibitor, NCB-0846, has been used at 500 nM in cell viability assays.
- **Intermediate Dilution (Optional but Recommended):** To ensure accurate pipetting and minimize the risk of precipitation, it is advisable to perform a serial dilution. For example, to prepare a 10  $\mu$ M working solution from a 10 mM stock:
  - Dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100  $\mu$ M intermediate solution. (e.g., add 1  $\mu$ L of 10 mM stock to 99  $\mu$ L of medium).
  - Further dilute the 100  $\mu$ M intermediate solution 1:10 in sterile cell culture medium to achieve a final 10  $\mu$ M working solution. (e.g., add 10  $\mu$ L of 100  $\mu$ M intermediate to 90  $\mu$ L of medium).
- **Final Dilution in Culture Medium:** Add the appropriate volume of the stock or intermediate solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to make 10 mL of medium with a final concentration of 500 nM **Tnik-IN-8** from a 10 mM stock solution, add 0.5  $\mu$ L of the stock solution to the 10 mL of medium. This results in a final DMSO concentration of 0.005%.
- **Mixing:** Immediately and thoroughly mix the working solution by gentle inversion or pipetting. Avoid vigorous vortexing, which can be detrimental to media components like serum.
- **Vehicle Control:** It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **Tnik-IN-8** used, but without the inhibitor.
- **Application:** Use the freshly prepared **Tnik-IN-8** working solutions to treat your cells according to your experimental design.

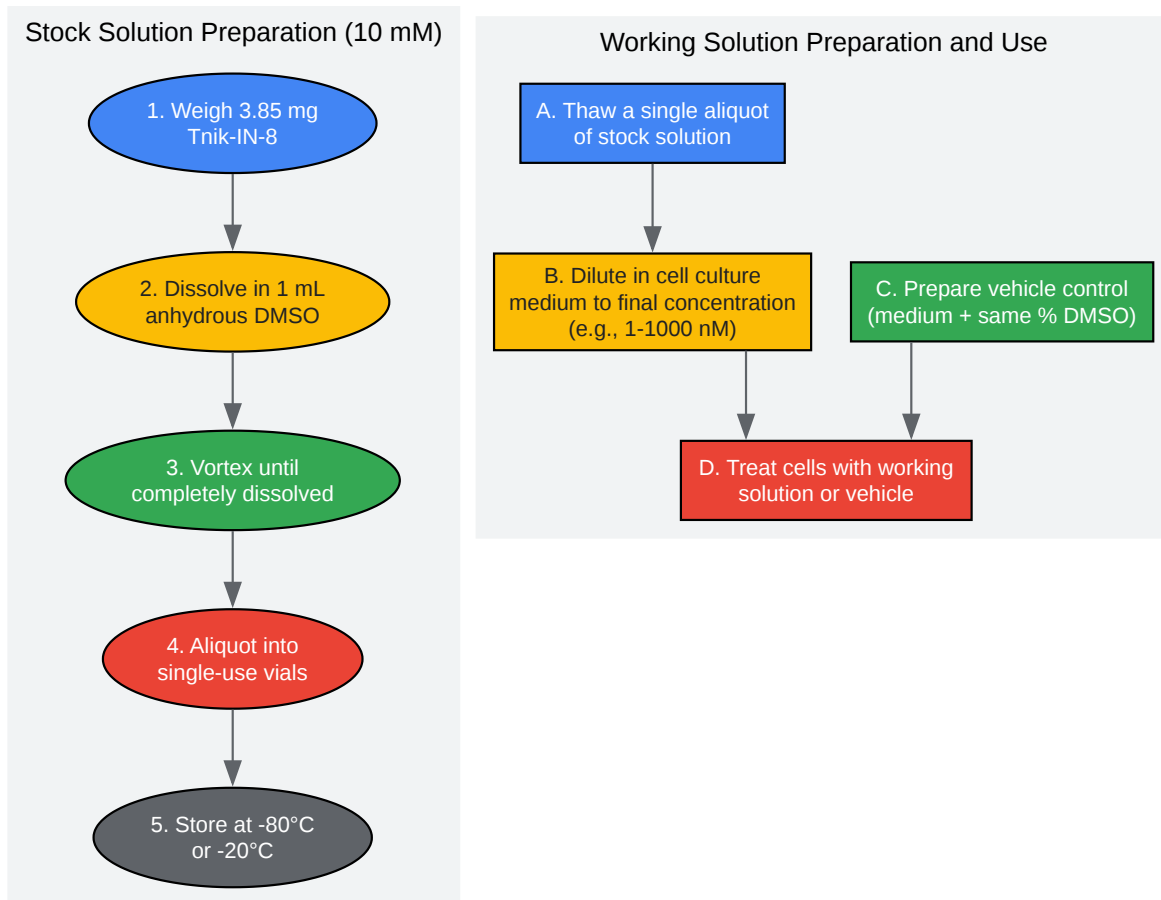
## Mandatory Visualizations



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Caption: **Tnik-IN-8** inhibits the Wnt signaling pathway by targeting TNIK.

## Experimental Workflow for Tnik-IN-8 Stock Solution Preparation



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Caption: Workflow for preparing and using **Tnik-IN-8** solutions.

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## References

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- 2. TNIK - Wikipedia [en.wikipedia.org]
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